

# Reproducibility of experimental results with Tropesin

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## Compound of Interest

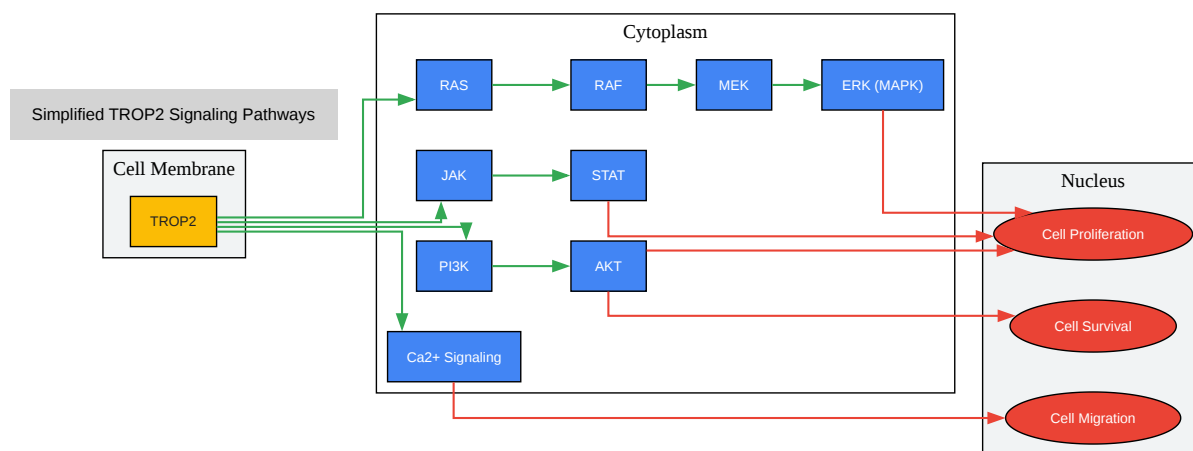
Compound Name: Tropesin

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## TROP2 Signaling Pathways

TROP2 is known to mediate several signaling pathways implicated in cancer cell proliferation, survival, and migration. The main pathways include Calcium signaling, PI3K/AKT, JAK/STAT, and MAPK.<sup>[1]</sup> Activation of TROP2 can lead to a cascade of downstream events that promote tumor growth.



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## References

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